

An In-depth Technical Guide to the Safe Handling of Isophorone-d5

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Compound of Interest

Compound Name: Isophorone-d5

Cat. No.: B3333701

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This guide provides comprehensive safety information and handling precautions for **Isophorone-d5**, targeted towards researchers, scientists, and professionals in drug development. Due to the limited availability of specific safety data for the deuterated compound, this document leverages information from the safety data sheets (SDS) and toxicological profiles of its non-deuterated analogue, Isophorone (CAS No. 78-59-1), as a primary reference. The toxicological properties of isotopically labeled compounds are generally considered to be comparable to their unlabeled counterparts.

Chemical and Physical Properties

Isophorone-d5 is a deuterated form of Isophorone, a cyclic ketone used as a solvent and chemical intermediate. The following table summarizes its key physical and chemical properties.

Property	Value	Reference
Chemical Name	3,5,5-Trimethyl-2-cyclohexen-1-one-2,4,4,6,6-d5	[1]
Synonyms	Isophorone-2,4,4,6,6-d5	[1]
CAS Number	1262769-87-8	[1]
Molecular Formula	C ₉ H ₉ D ₅ O	[1]
Molecular Weight	143.24 g/mol	[1]
Appearance	Colorless to light yellow liquid	[2][3]
Odor	Peppermint-like, pungent	[2][3]
Boiling Point	213-214 °C (lit.)	[1][4]
Melting Point	-8 °C (lit.)	[1][4]
Flash Point	96.0 °C (204.8 °F) - closed cup	[1][4]
Density	0.956 g/mL at 25 °C	[1][4]
Auto-ignition Temperature	460 °C (860 °F)	[3]
Vapor Pressure	0.1 mmHg at 20 °C	[3]
Lower Explosion Limit	0.8 %(V)	[3]
Upper Explosion Limit	3.8 %(V)	[3]
Storage Temperature	-20°C	[1][4]

Hazard Identification and GHS Classification

Isophorone-d5 is classified as a hazardous substance. The GHS classification is summarized below.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation
Specific Target Organ Toxicity — Single Exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation
Carcinogenicity	2	H351: Suspected of causing cancer

Signal Word: Warning[1][4]

Hazard Pictograms:

- GHS07: Exclamation Mark
- GHS08: Health Hazard

Toxicological Data

The toxicological data for Isophorone are presented below. These values are expected to be similar for **Isophorone-d5**.

Endpoint	Species	Route	Value	Reference
LD50	Rat	Oral	1500 - 3450 mg/kg	[5] [6] [7]
LD50	Mouse	Oral	2200 mg/kg	[5] [6]
LD50	Rabbit	Dermal	1200 mg/kg	[5]
LC50	Rat	Inhalation	7 mg/L (4 h)	[7]
LC50	Rat	Inhalation	1238 ppm (4 h)	[8]

Health Effects:

- Inhalation: May cause respiratory irritation with symptoms such as coughing, sore throat, and shortness of breath.[\[2\]](#)[\[9\]](#) High concentrations can lead to central nervous system depression.[\[2\]](#)
- Skin Contact: Harmful in contact with skin and causes skin irritation.[\[10\]](#)[\[11\]](#)
- Eye Contact: Causes serious eye irritation, which may include redness, pain, and blurred vision.[\[9\]](#)[\[10\]](#)[\[11\]](#)
- Ingestion: Harmful if swallowed, causing gastrointestinal discomfort, nausea, and vomiting.[\[2\]](#) Aspiration may cause chemical pneumonitis.[\[2\]](#)
- Chronic Exposure: Suspected of causing cancer.[\[10\]](#)[\[11\]](#) Prolonged exposure may affect the kidneys and lungs.[\[2\]](#)

Handling Precautions and Experimental Protocols

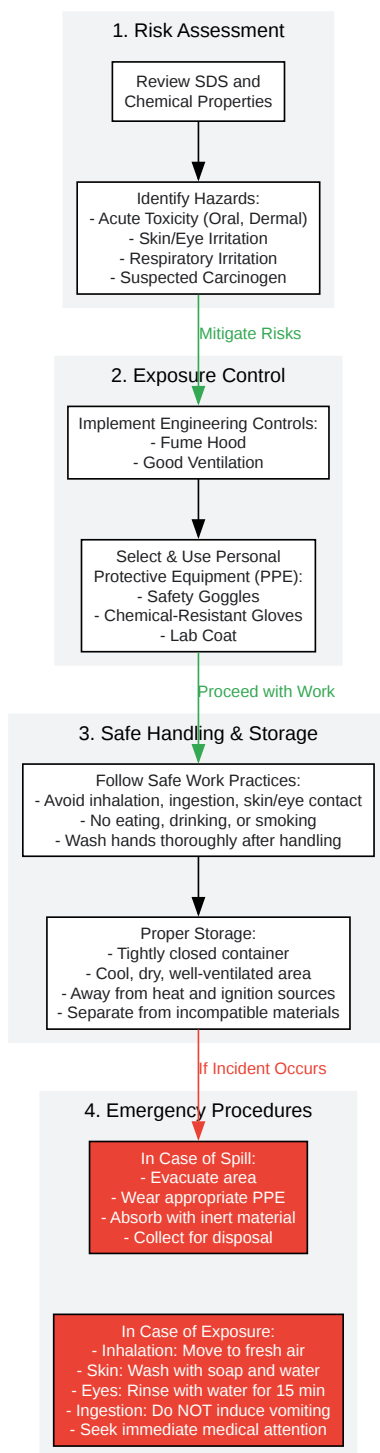
A systematic approach to handling **Isophorone-d5** is crucial to minimize exposure and ensure a safe working environment.

- Work in a well-ventilated area, preferably under a chemical fume hood.[\[12\]](#)
- Use a closed system for transfers and handling whenever possible.[\[9\]](#)[\[10\]](#)

- Ensure eyewash stations and safety showers are readily accessible.
- Eye/Face Protection: Wear chemical safety goggles with side shields or a face shield.[\[11\]](#)[\[12\]](#)
- Skin Protection:
 - Wear chemically resistant gloves (e.g., nitrile rubber, neoprene).[\[11\]](#)
 - Wear a lab coat or other protective clothing to prevent skin contact.
- Respiratory Protection: If ventilation is inadequate or for high-concentration work, use a NIOSH-approved respirator with an organic vapor cartridge.[\[10\]](#)

The following diagram illustrates the logical workflow for safely handling **Isophorone-d5**.

Isophorone-d5 Safe Handling Workflow

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Caption: Workflow for the safe handling of **Isophorone-d5**, from risk assessment to emergency response.

While specific experimental safety protocols for **Isophorone-d5** are not available, standard toxicological testing methodologies would be followed. Below are generalized protocols that would be adapted for this substance.

Dermal Irritation Study (Rabbit Model - OECD Guideline 404):

- Animal Preparation: Use healthy young adult albino rabbits. Clip the fur from a small area on the back.
- Application: Apply 0.5 mL of **Isophorone-d5** to a small gauze patch and apply it to the clipped skin. Secure with a semi-occlusive dressing.
- Exposure: After a 4-hour exposure period, remove the patch and any residual test substance.
- Observation: Observe and score for erythema and edema at 1, 24, 48, and 72 hours after patch removal.
- Classification: Classify the irritancy potential based on the observed scores.

Eye Irritation Study (Rabbit Model - OECD Guideline 405):

- Animal Preparation: Use healthy young adult albino rabbits.
- Application: Instill 0.1 mL of **Isophorone-d5** into the conjunctival sac of one eye of each rabbit. The other eye serves as a control.
- Observation: Examine the eyes at 1, 24, 48, and 72 hours after instillation. Score for corneal opacity, iritis, and conjunctival redness and chemosis.
- Classification: Classify the irritancy potential based on the persistence and severity of the observed effects.

First-Aid Measures

Immediate medical attention is required in case of significant exposure.

- Inhalation: Remove the person to fresh air and keep them comfortable for breathing.[\[11\]](#)[\[13\]](#)
If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration.
[\[2\]](#) Seek medical attention.
- Skin Contact: Immediately remove contaminated clothing.[\[10\]](#) Wash the affected area with plenty of soap and water.[\[13\]](#) If skin irritation occurs, get medical advice.[\[13\]](#)
- Eye Contact: Rinse cautiously with water for several minutes.[\[13\]](#) Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes.[\[12\]](#) Get immediate medical attention.
- Ingestion: Rinse mouth.[\[2\]](#) Do NOT induce vomiting.[\[2\]](#)[\[13\]](#) Call a poison center or doctor immediately.[\[13\]](#)

Fire-Fighting and Accidental Release Measures

- Fire-Fighting: **Isophorone-d5** is a combustible liquid.[\[10\]](#)[\[11\]](#) Use alcohol-resistant foam, dry chemical, or carbon dioxide to extinguish a fire.[\[2\]](#) Vapors can form explosive mixtures with air at temperatures at or above the flashpoint.[\[10\]](#) Firefighters should wear self-contained breathing apparatus (SCBA).[\[10\]](#)[\[12\]](#)
- Accidental Release:
 - Evacuate personnel from the area.[\[12\]](#)
 - Wear appropriate PPE, including respiratory protection.
 - Absorb the spill with an inert material (e.g., sand, vermiculite) and collect it in a suitable container for disposal.[\[11\]](#)
 - Ventilate the area and wash the spill site after material pickup is complete.[\[11\]](#)
 - Prevent the spill from entering drains or waterways.[\[10\]](#)[\[11\]](#)

Storage and Disposal

- Storage: Store in a cool, dry, and well-ventilated place away from heat, sparks, and open flames.[10][13] Keep the container tightly closed.[10][13] Store away from strong oxidizing agents, acids, and bases.[9][13]
- Disposal: Dispose of contents and container in accordance with all local, regional, national, and international regulations.[13] Do not dispose of it into the sewer system.[12]

Disclaimer: This document is intended as a guide and is based on the best available information, primarily from the non-deuterated analogue, Isophorone. It is not a substitute for a formal risk assessment. Users should consult the specific Safety Data Sheet (SDS) provided by the supplier for **Isophorone-d5** and adhere to all institutional and regulatory safety guidelines.

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